

Dodecyl Dodecanoate: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Lauryl Laurate*

Cat. No.: *B087604*

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An In-depth Overview of the Physicochemical Properties, Synthesis, and Potential Applications of a Key Long-Chain Ester

Dodecyl dodecanoate, also known by its common name **lauryl laurate**, is a saturated wax ester formed from the esterification of dodecanoic acid (lauric acid) and dodecan-1-ol (dodecyl alcohol). As a long-chain fatty acid ester, it possesses distinct physical and chemical properties that make it a compound of interest in various scientific and industrial fields, including cosmetics, materials science, and potentially, drug delivery and formulation. This technical guide provides a detailed examination of dodecyl dodecanoate, focusing on its core properties, experimental protocols for its synthesis and analysis, and its emerging relevance in pharmaceutical sciences.

Core Physicochemical Properties

The physicochemical characteristics of dodecyl dodecanoate are fundamental to its application and behavior in various systems. These properties are summarized in the table below, providing a clear reference for researchers.

Property	Value
Molecular Formula	C ₂₄ H ₄₈ O ₂
Molecular Weight	368.64 g/mol
CAS Number	13945-76-1
Appearance	Off-white waxy solid[1]
Melting Point	25.00 - 27.00 °C[1][2]
Boiling Point	414.00 to 415.00 °C (estimated)[2]
Density	0.860 ± 0.06 g/ml[1]
Solubility	Insoluble in water; Soluble in alcohol and oils[1][2]
Synonyms	Lauryl laurate, Dodecanoic acid, dodecyl ester, Dodecyl laurate, Lauric acid, dodecyl ester[3]

Experimental Protocols

The synthesis and analysis of dodecyl dodecanoate can be achieved through various established laboratory methods. The following sections detail common experimental protocols.

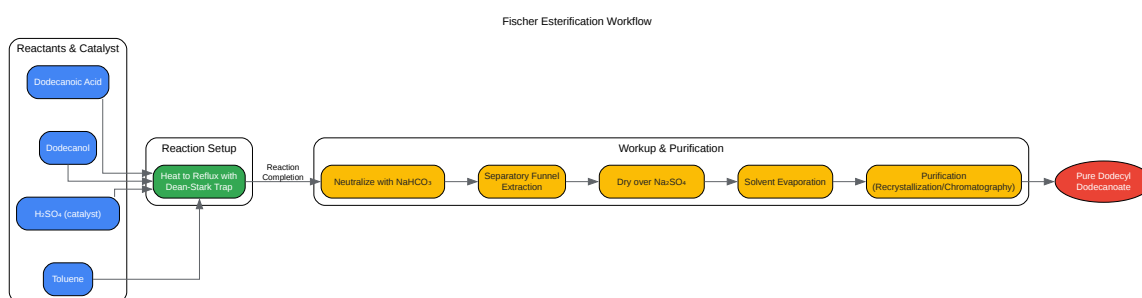
Synthesis of Dodecyl Dodecanoate

1. Fischer Esterification (Chemical Synthesis)

This classic method involves the acid-catalyzed reaction between dodecanoic acid and dodecanol.

- Materials: Dodecanoic acid, dodecanol, a strong acid catalyst (e.g., sulfuric acid or p-toluenesulfonic acid), and a non-polar solvent for azeotropic water removal (e.g., toluene).
- Procedure:
 - In a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, combine equimolar amounts of dodecanoic acid and dodecanol in toluene.

- Add a catalytic amount of sulfuric acid.
- Heat the mixture to reflux. The water produced during the esterification will be collected in the Dean-Stark trap.
- Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC) until the starting material is consumed.
- Upon completion, cool the reaction mixture and neutralize the acid catalyst with a wash of saturated sodium bicarbonate solution.
- Separate the organic layer, wash with brine, and dry over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure to yield the crude dodecyl dodecanoate, which can be further purified by recrystallization or column chromatography.[\[4\]](#)[\[5\]](#)



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Fischer Esterification Workflow for Dodecyl Dodecanoate Synthesis.

2. Lipase-Catalyzed Esterification (Enzymatic Synthesis)

This method offers a greener alternative with milder reaction conditions and higher selectivity.

- Materials: Dodecanoic acid, dodecanol, and an immobilized lipase (e.g., from *Candida antarctica*).
- Procedure:
 - Combine dodecanoic acid and dodecanol in a suitable reaction vessel, typically in a 1:1 to 1:1.2 molar ratio.

- Add the immobilized lipase (5-10% w/w of total substrates).
- The reaction can be run solvent-free or in a non-polar organic solvent.
- Incubate the mixture at a controlled temperature (e.g., 40-60°C) with constant stirring.
- To drive the reaction to completion, remove the water produced, either by conducting the reaction under vacuum or by adding molecular sieves.
- Monitor the reaction by analyzing the fatty acid content via titration or GC.
- Once the desired conversion is achieved, separate the enzyme by filtration.
- If a solvent was used, remove it under reduced pressure.
- Wash the crude product with a dilute alkaline solution to remove unreacted fatty acids, followed by a water wash to neutrality.
- Dry the final product over an anhydrous salt like sodium sulfate.^{[4][6][7]}

Analytical Methodologies

1. Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for confirming the identity and purity of dodecyl dodecanoate.

- Instrumentation: A gas chromatograph coupled to a mass spectrometer.
- Sample Preparation: Dissolve the sample in a suitable volatile organic solvent.
- Typical GC Conditions:
 - Column: A non-polar capillary column is typically used.
 - Injector Temperature: 250-300°C.
 - Oven Temperature Program: A temperature gradient is employed, starting at a lower temperature and ramping up to elute the high-boiling point ester.

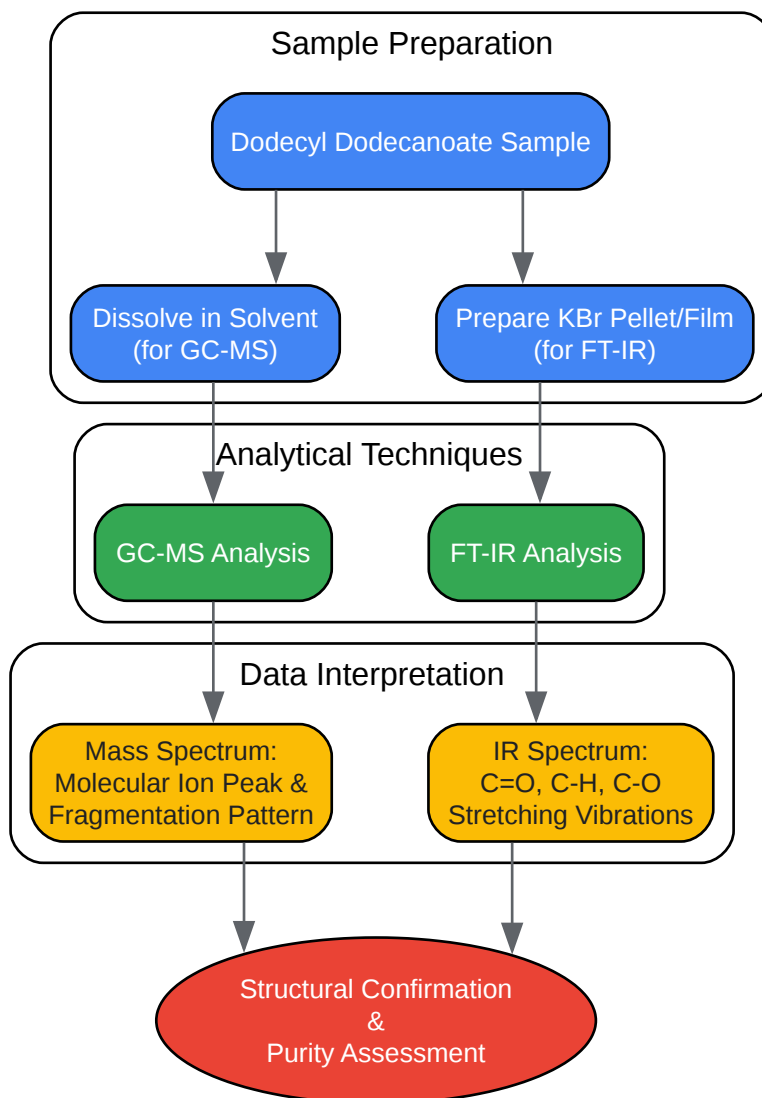
- Mass Spectrometry: The mass spectrum will show the molecular ion peak and characteristic fragmentation patterns of a long-chain ester.

2. Fourier-Transform Infrared Spectroscopy (FT-IR)

FT-IR is used to identify the functional groups present in the molecule.

- Instrumentation: An FT-IR spectrometer.
- Sample Preparation: The sample can be analyzed as a thin film on a salt plate (e.g., KBr) or as a KBr pellet.
- Expected Absorptions:
 - A strong C=O stretching vibration of the ester group around 1740 cm^{-1} .
 - Strong C-H stretching vibrations from the long alkyl chains in the $2850\text{-}2960\text{ cm}^{-1}$ region.
 - A C-O stretching band in the $1150\text{-}1250\text{ cm}^{-1}$ region.[\[6\]](#)

Analytical Workflow for Dodecyl Dodecanoate



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Workflow for the Analysis of Dodecyl Dodecanoate.

Relevance in Drug Development and Biological Activity

While direct research on the biological activity of dodecyl dodecanoate is limited, its constituent molecules and the broader class of wax esters suggest potential areas of interest for drug development professionals.

Potential as a Formulation Excipient

The lipophilic nature and solid-state properties of dodecyl dodecanoate make it a candidate for use in advanced drug delivery systems. Similar long-chain esters are utilized in the formulation of:

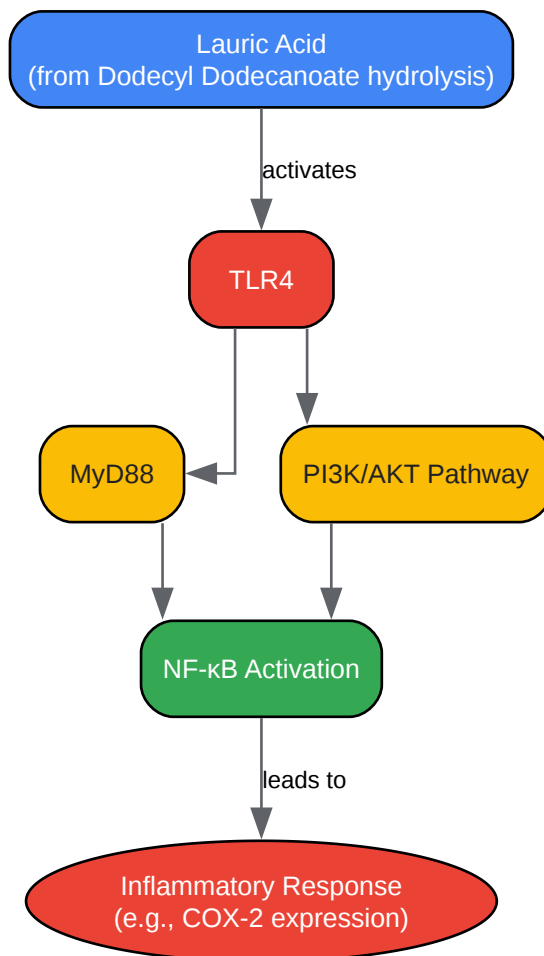
- **Solid Lipid Nanoparticles (SLNs):** These are colloidal carriers with a solid lipid core. Dodecyl dodecanoate could serve as the solid lipid matrix, encapsulating hydrophobic drugs to enhance their bioavailability and provide controlled release.
- **Nanostructured Lipid Carriers (NLCs):** A second generation of lipid nanoparticles, NLCs are composed of a blend of solid and liquid lipids. This creates imperfections in the crystal lattice, which can lead to higher drug loading capacity and reduced drug expulsion during storage compared to SLNs.^[8]

Potential for Biological Activity and Signaling Pathway Modulation

The biological activity of dodecyl dodecanoate has not been extensively studied. However, its hydrolysis in vivo would release dodecanoic acid (lauric acid) and dodecanol, both of which have known biological effects.

Notably, lauric acid has been shown to modulate the Toll-like receptor-4 (TLR4) signaling pathway. Saturated fatty acids like lauric acid can act as agonists for TLR4, leading to the activation of downstream signaling cascades involving MyD88 and PI3K/AKT. This activation can induce the expression of inflammatory mediators. This suggests that dodecyl dodecanoate, as a metabolic precursor to lauric acid, could potentially influence inflammatory responses through this pathway.^[9]

Potential Lauric Acid-Mediated TLR4 Signaling



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Potential Signaling Pathway Modulation by Lauric Acid.

Safety and Handling

Specific safety data for dodecyl dodecanoate is not extensively documented. However, based on data for similar compounds, it is expected to have a low toxicity profile. Standard laboratory safety precautions, including the use of personal protective equipment such as safety glasses, gloves, and a lab coat, should be observed. It should be handled in a well-ventilated area, and storage should be in a cool, dry place away from oxidizing agents.[7]

In conclusion, dodecyl dodecanoate is a well-characterized long-chain ester with established physicochemical properties. While its primary applications have been in the cosmetics industry, its characteristics suggest potential for use in pharmaceutical formulations, particularly in drug delivery systems for hydrophobic active ingredients. Further research into its biological activities, especially in relation to the known signaling pathway modulation by its constituent, lauric acid, is warranted. The experimental protocols outlined in this guide provide a solid foundation for researchers to synthesize, analyze, and explore the potential of this versatile compound.

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